

Handling and safety precautions for 1,3-Thiazole-2-carbonyl chloride

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Compound of Interest

Compound Name: 1,3-Thiazole-2-carbonyl chloride

Cat. No.: B1306194

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Technical Support Center: 1,3-Thiazole-2-carbonyl chloride

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **1,3-Thiazole-2-carbonyl chloride**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1,3-Thiazole-2-carbonyl chloride**?

A1: **1,3-Thiazole-2-carbonyl chloride** is a hazardous substance that poses several risks. It is harmful if swallowed and causes severe skin burns and eye damage.^{[1][2]} A significant hazard is its violent reaction with water, which liberates toxic gas.^{[1][2]} It is classified as a corrosive material.

Q2: What immediate actions should be taken in case of accidental exposure?

A2: In any case of exposure, immediate medical attention is required.^{[1][2]}

- **Eye Contact:** Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.^{[1][2]} Keep the eye wide open while rinsing and seek immediate medical attention.^{[1][2]}

- Skin Contact: Take off all contaminated clothing immediately and wash the affected area with soap and plenty of water.[1][2] A physician should be called immediately.[2]
- Ingestion: If swallowed, rinse the mouth with water but do NOT induce vomiting.[1][2] Drink plenty of water and seek immediate medical attention.[1][2]
- Inhalation: Move the victim to fresh air. If breathing is difficult or has stopped, provide artificial respiration, but avoid mouth-to-mouth resuscitation.[2] Call a physician or poison control center immediately.[2]

Q3: What are the proper storage conditions for **1,3-Thiazole-2-carbonyl chloride**?

A3: Store in a cool, dry, and well-ventilated area.[3] Keep containers tightly sealed to prevent contact with water or moist air.[2][3] It should be stored away from incompatible materials such as strong oxidizing agents, strong bases, and water.[2] The recommended storage temperature is between 2-8°C.[4][5]

Q4: How should I dispose of waste containing **1,3-Thiazole-2-carbonyl chloride**?

A4: Dispose of contents and containers to an approved waste disposal plant in accordance with local, state, and federal regulations.[2][6] Do not release it into the environment.[1]

Troubleshooting Guides

Issue: The compound has solidified in the container.

- Cause: **1,3-Thiazole-2-carbonyl chloride** is a solid at room temperature with a melting point between 54-58°C.[5]
- Solution: If the material is needed in a liquid state, it can be gently warmed in a controlled environment, such as a water bath, in a fume hood. Ensure the container is securely closed but not under pressure. Avoid direct, high heat.

Issue: A small spill has occurred in the laboratory.

- Solution: For minor spills, first ensure the area is well-ventilated and evacuate non-essential personnel.[1] Wearing appropriate personal protective equipment (PPE), contain the spill with an inert absorbent material like sand or earth.[3] Sweep or shovel the material into a

suitable, labeled container for disposal.[1][3] Do not use water to clean the spill area, as it reacts violently.[1]

Data Presentation

Property	Value	Source
Molecular Formula	C4H2ClNOS	[5][7]
Molecular Weight	147.58 g/mol	[5][8][7]
Melting Point	54-58 °C	[5]
Storage Temperature	2-8°C	[5]

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	GHS07	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation (Category 1B)	GHS05	Danger	H314: Causes severe skin burns and eye damage
Reacts violently with water	-	Danger	EUH014: Reacts violently with water
Contact with water liberates toxic gas	-	Danger	EUH029: Contact with water liberates toxic gas

Experimental Protocols

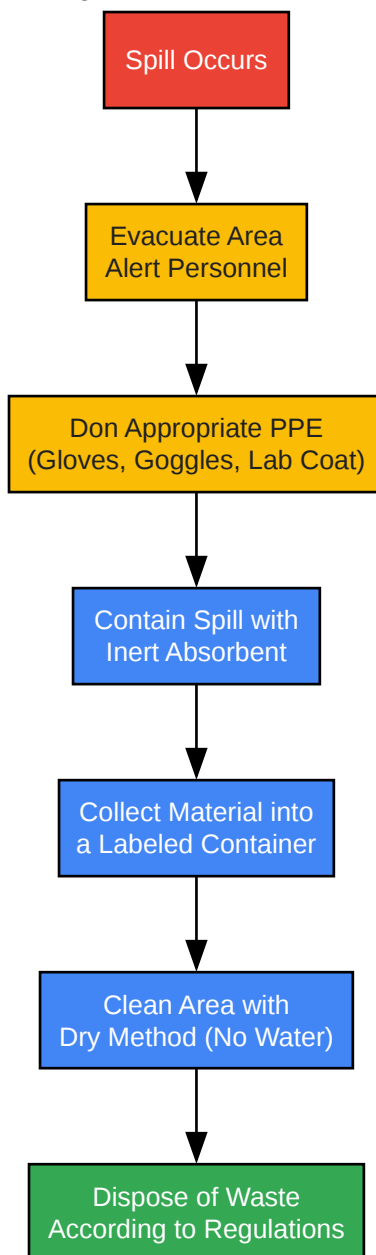
Protocol for Handling and Dispensing 1,3-Thiazole-2-carbonyl chloride

- Preparation: Work in a well-ventilated chemical fume hood.[2] Ensure an eyewash station and safety shower are readily accessible.[2][6]

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical safety goggles or a face shield.^[1]^[2]
- Dispensing: Carefully open the container, avoiding inhalation of any dust or vapors.^[2] Use a clean, dry spatula or other appropriate tool to transfer the solid material. If transferring as a liquid, use a dry syringe or cannula.
- Reaction Setup: Add the compound slowly to your reaction vessel, which should be under an inert atmosphere (e.g., nitrogen or argon) to prevent contact with moisture.
- Cleaning: Clean any contaminated surfaces with a dry cloth or absorbent material. Do not use water. Decontaminate equipment by slowly adding it to a suitable quenching solution (e.g., a solution of sodium bicarbonate) under controlled conditions in a fume hood.

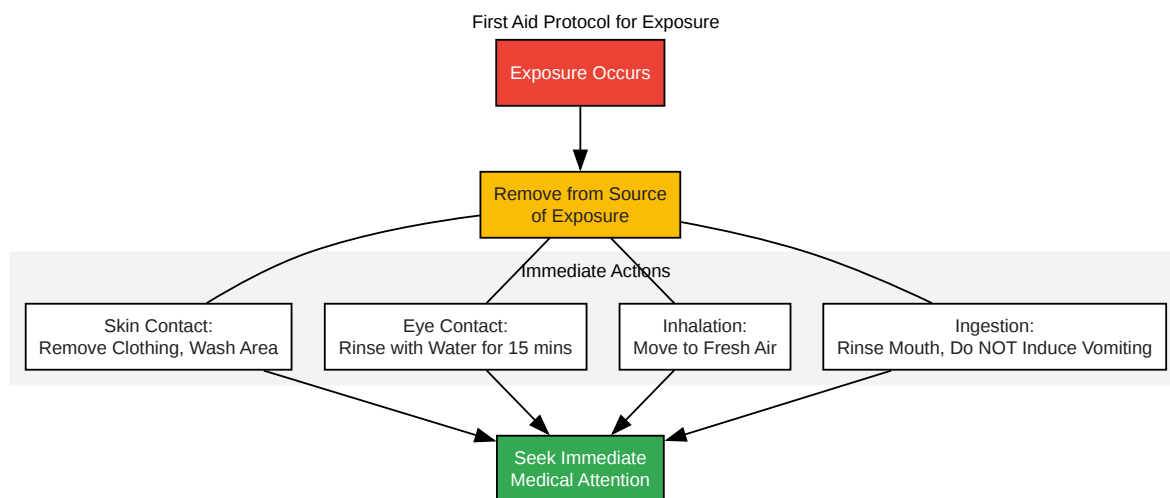
Visualizations

Workflow for Handling a 1,3-Thiazole-2-carbonyl chloride Spill



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Caption: Spill Response Workflow for **1,3-Thiazole-2-carbonyl chloride**.



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Caption: First Aid Protocol for Exposure to **1,3-Thiazole-2-carbonyl chloride**.

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References

- 1. fishersci.at [fishersci.at]
- 2. fishersci.com [fishersci.com]
- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 4. chemscene.com [chemscene.com]
- 5. 1,3-Thiazole-2-carbonyl chloride Three Chongqing Chemdad Co. , Ltd [chemdad.com]
- 6. fishersci.com [fishersci.com]

- 7. 1,3-Thiazole-2-carbonyl chloride | C₄H₂ClNOS | CID 2795211 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. scbt.com [scbt.com]
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